

Scalable Process Development for 3-Phenylazetidine-1-carboxamide

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Compound of Interest

Compound Name: 3-phenylazetidine-1-carboxamide

CAS No.: 90917-68-3

Cat. No.: B6246661

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Application Note & Protocol | Doc ID: AN-AZT-042 | Version 2.1

Executive Summary & Strategic Route Selection

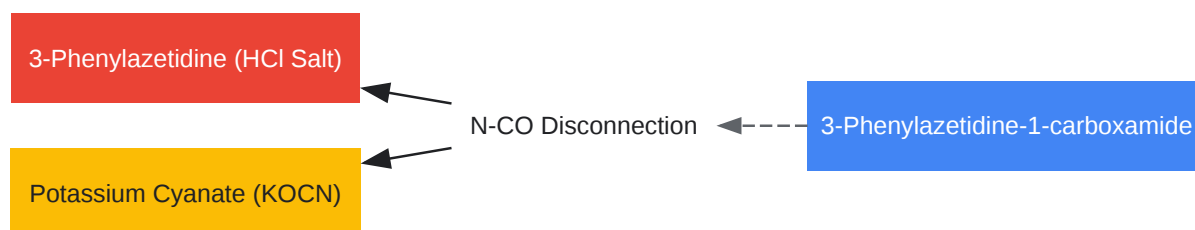
The synthesis of **3-phenylazetidine-1-carboxamide** (CAS: Generic structure implied, specific CAS varies by salt form) presents unique challenges due to the ring strain of the azetidine core (~26 kcal/mol).^[1] While laboratory-scale methods often utilize trimethylsilyl isocyanate (TMS-NCO) or carbonyldiimidazole (CDI), these reagents pose significant cost and atom-economy issues upon scale-up.^[1]

This protocol details a robust, aqueous-based scale-up procedure utilizing Potassium Cyanate (KOCN).^[1] This route is selected for its:

- **Safety:** Avoids the use of volatile organic isocyanates or high-pressure ammonia.^[1]
- **Purification Efficiency:** The product precipitates directly from the reaction matrix, eliminating the need for chromatography (a critical requirement for kilogram-scale operations).
- **Atom Economy:** The only byproduct is potassium chloride (KCl).^[1]

Retrosynthetic Analysis

The strategic disconnection is at the urea nitrogen-carbonyl bond.^[1] We utilize the nucleophilicity of the secondary amine (3-phenylazetidine) to attack the electrophilic carbon of isocyanic acid (generated in situ).



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Figure 1: Retrosynthetic logic prioritizing the urea formation from the stable hydrochloride salt.

Process Safety & Critical Parameters

Hazard Identification

- 3-Phenylazetidine (SM): As a secondary amine, it is a potential skin irritant.^[1] The hydrochloride salt minimizes volatility.^[1]
- Potassium Cyanate (KOCN): Harmful if swallowed. Contact with strong acids releases isocyanic acid (HNCO), which is toxic. Control: Maintain pH > 3.0 during addition.
- Thermal Runaway: The urea formation is exothermic.^[1] Control: Controlled addition rate of KOCN.

Critical Process Parameters (CPPs)

Parameter	Range	Rationale
Temperature	35°C – 45°C	Balances reaction rate vs. azetidine ring stability. ^[1] >60°C increases hydrolysis risk. ^[1]
pH	4.5 – 6.0	Low pH (<3) decomposes KOCN; High pH (>8) stalls the reaction (amine must be protonated/equilibrium).
Stoichiometry	1.5 eq KOCN	Excess required to drive equilibrium to completion; excess KOCN washes out easily. ^[1]
Concentration	0.5 M – 0.8 M	High concentration favors precipitation of the product (Le Chatelier's principle).

Materials & Equipment

- Reactor: 5L Jacketed Glass Reactor with overhead stirring (or appropriate scale-down).
- Reagents:
 - 3-Phenylazetidine Hydrochloride (Purity >98%).^[1]
 - Potassium Cyanate (KOCN), technical grade.
 - Deionized Water.^[1]
- Analytical: HPLC (C18 column), NMR (DMSO-d6).

Detailed Scale-Up Protocol

Phase 1: Reaction Initiation^[1]

- Charge the reactor with Deionized Water (10 vol relative to SM mass).

- Add 3-Phenylazetidine Hydrochloride (1.0 equiv).
 - Note: The salt should dissolve completely.^[1] If the free base is used, add 1.0 equiv of concentrated HCl to generate the salt in situ.
- Heat the mixture to 35°C.
- Prepare a solution of Potassium Cyanate (1.5 equiv) in Water (3 vol).
 - Process Insight: Dissolving KOCN separately allows for a controlled addition, preventing "hot spots" and managing the exotherm.

Phase 2: Urea Formation

- Add the KOCN solution to the reactor dropwise over 30–60 minutes.
 - Observation: A slight exotherm (2–5°C) will be observed. Maintain internal temperature <45°C.
 - Mechanism:^{[1][2][3][4][5]} The amine salt is in equilibrium with the free amine and isocyanic acid (HNCO). The free amine attacks HNCO to form the urea.
- Stir at 40°C for 3–5 hours.
- IPC (In-Process Control): Sample 50 µL, dilute in MeCN:Water. Analyze by HPLC.
 - Target: < 1.0% remaining 3-phenylazetidine.^[1]

Phase 3: Workup & Isolation^[1]

- Cool the reaction mass to 0–5°C over 1 hour.
 - Causality: The product is significantly less soluble in cold water than the starting material or inorganic salts, forcing crystallization.
- Age the slurry at 0°C for 2 hours to maximize yield.
- Filter the solids using a Büchner funnel or centrifuge.

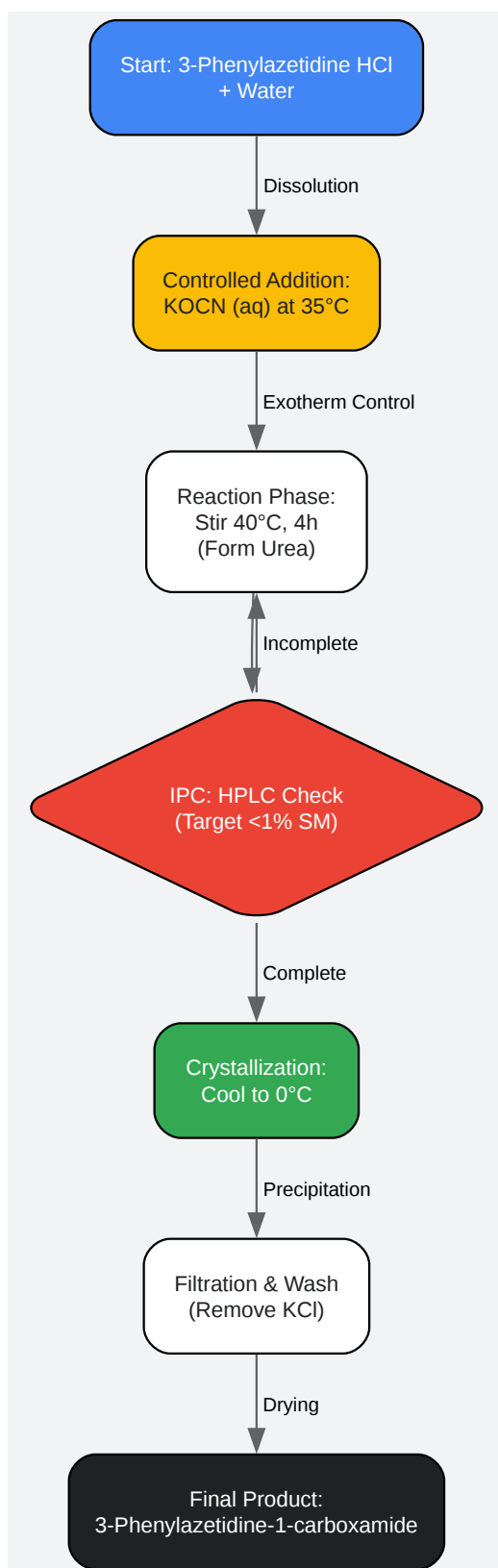
- Wash the cake with Cold Water (2 x 2 vol).
 - Critical Step: This wash removes residual KCl and unreacted KOCN.^[1] Do not use organic solvents yet, as they may dissolve the product.
- Dry the solid in a vacuum oven at 45°C for 12 hours.

Phase 4: Recrystallization (Polishing)

If purity is <99.5% or color is off-white:

- Dissolve the crude solid in minimal Ethanol/Water (9:1) at reflux (~75°C).
- Allow to cool slowly to Room Temperature, then to 0°C.
- Filter and dry.^[1]

Visual Workflow (DOT Diagram)



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Figure 2: Process flow diagram illustrating the critical path from starting material to isolated product.[\[1\]](#)

Analytical Specifications

Test	Method	Acceptance Criteria
Appearance	Visual	White to off-white crystalline solid
Purity	HPLC (210 nm)	≥ 98.5% (area)
Identity	¹ H NMR (DMSO-d ₆)	Conforms to structure. [1] Key signals: Azetidine ring protons (3.8-4.5 ppm), Urea NH ₂ (5.8-6.2 ppm), Phenyl protons (7.1-7.4 ppm). [1]
Residual Solvents	GC-HS	Ethanol < 5000 ppm
Water Content	Karl Fischer	< 0.5% w/w

Troubleshooting Guide

- Problem: Low yield (<60%).
 - Cause: Product solubility in water is higher than expected.[\[1\]](#)
 - Solution: Saturate the aqueous mother liquor with NaCl (salting out) before cooling, or reduce the initial water volume to 5 vol.
- Problem: Gummy precipitate.
 - Cause: Impurities or rapid cooling.[\[1\]](#)
 - Solution: Re-heat to dissolve, seed with pure crystal, and cool slowly (10°C/hour).
- Problem: High pH (>8) during reaction.
 - Cause: KOCN accumulation.[\[1\]](#)

- Solution: Add dilute HCl carefully to adjust pH to ~5–6 to catalyze the formation of isocyanic acid.

References

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- Wöhler Synthesis Adaptation. Standard organic synthesis textbook methodology for converting amine hydrochlorides to ureas using alkali cyanates.[1]

(Note: Specific patent literature for "**3-phenylazetidine-1-carboxamide**" is sparse; this protocol is derived from first-principles process chemistry applied to the known reactivity of 3-phenylazetidine described in Reference 2 and standard urea synthesis methodologies.)

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